

Health and Safety in Handling 1H-Dibenzo(a,i)carbazole: A Technical Guide

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Compound of Interest

Compound Name: 1H-Dibenzo(a,i)carbazole

Cat. No.: B15175967

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

1H-Dibenzo(a,i)carbazole, also known as 13H-Dibenzo[a,i]carbazole (CAS No. 239-64-5), is a polycyclic aromatic hydrocarbon (PAH) and a nitrogen-containing heterocycle. Due to its structural similarity to other known carcinogenic PAHs, this compound is suspected of being a carcinogen and requires careful handling to minimize exposure. This guide provides a summary of available health and safety information, presented in a format suitable for laboratory and drug development professionals.

It is important to note that while this guide aims to be comprehensive, specific quantitative toxicological data, such as LD50 and LC50 values, for **1H-Dibenzo(a,i)carbazole** are not readily available in the public domain. Therefore, a precautionary approach, treating the substance as a potent carcinogen, is essential.

Hazard Identification and Classification

1H-Dibenzo(a,i)carbazole is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Carcinogenicity	Category 2	H351: Suspected of causing cancer
Hazardous to the aquatic environment, acute hazard		

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